

Technical Guide: Physicochemical Properties and Safety Data of CAS 16695-45-7

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Compound of Interest

Compound Name: Hydroxy-PEG3-acrylate

Cat. No.: B1673970

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and safety data for the compound with CAS number 16695-45-7, identified as 2-[2-(2-hydroxyethoxy)ethoxy]ethyl acrylate. This compound, also known under the synonym **Hydroxy-PEG3-acrylate**, is a valuable bifunctional molecule utilized in various scientific applications, notably as a hydrophilic linker in the development of Proteolysis Targeting Chimeras (PROTACs).

Physicochemical Properties

The following tables summarize the known and computed physicochemical properties of 2-[2-(2-hydroxyethoxy)ethoxy]ethyl acrylate. While experimental data for some properties are not readily available in the literature, computed values from validated models provide useful estimates.

Table 1: General and Computed Physicochemical Properties

Property	Value	Source
IUPAC Name	2-[2-(2-hydroxyethoxy)ethoxy]ethyl prop-2-enoate	
CAS Number	16695-45-7	
Molecular Formula	C ₉ H ₁₆ O ₅	
Molecular Weight	204.22 g/mol	
Canonical SMILES	<chem>C=CC(=O)OCCOCCOCCO</chem>	[1]
InChI	InChI=1S/C9H16O5/c1-2-9(11)14-8-7-13-6-5-12-4-3-10/h2,10H,1,3-8H2	[1]
InChIKey	VETIYACESIPJSO-UHFFFAOYSA-N	[1]
XLogP3-AA (Computed)	-0.3	[2]
Topological Polar Surface Area (Computed)	65 Å ²	[2]
Rotatable Bond Count (Computed)	8	
Hydrogen Bond Donor Count (Computed)	1	
Hydrogen Bond Acceptor Count (Computed)	5	

Table 2: Experimental Physicochemical Properties

Property	Value	Remarks
Melting Point	Data not available	
Boiling Point	Data not available	A predicted boiling point for a similar compound, 2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethyl acrylate (CAS 19812-60-3), is 347.0±27.0 °C.[3]
Density	Data not available	A predicted density for a similar compound, 2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethyl acrylate (CAS 19812-60-3), is 1.102±0.06 g/cm ³ . [3]
Vapor Pressure	Data not available	
Solubility	Soluble in DMSO, DCM, DMF	

Safety Data

The safety profile of 2-[2-(2-hydroxyethoxy)ethoxy]ethyl acrylate is summarized below. As with all laboratory chemicals, it should be handled with appropriate personal protective equipment and in a well-ventilated area.

Table 3: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/ eye protection/ face protection.P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor/physician if you feel unwell.P332 + P313: If skin irritation occurs: Get medical advice/attention.P337 + P313: If eye irritation persists: Get medical advice/attention.P362: Take off contaminated clothing and wash before reuse.P403 + P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical and toxicological properties of 2-[2-(2-hydroxyethoxy)ethoxy]ethyl acrylate are not publicly available. However, standardized methods for characterizing chemical substances are provided by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. [4][5] These guidelines are internationally accepted as standard methods for safety testing.[4]

Physicochemical Properties Determination:

- **Melting Point/Freezing Point (OECD Guideline 102):** This is determined by methods such as the capillary method, hot stage apparatus, or differential scanning calorimetry (DSC). The sample is heated at a controlled rate, and the temperature at which the phase transition from solid to liquid occurs is recorded.
- **Boiling Point (OECD Guideline 103):** The boiling point is determined using methods like the ebulliometer, dynamic method, or distillation method, which measure the temperature at which the vapor pressure of the liquid equals the external pressure.
- **Density of Liquids and Solids (OECD Guideline 109):** Density can be measured using a hydrometer, a pycnometer, or an oscillating densitometer. The mass of a known volume of the substance is determined at a specific temperature.
- **Vapour Pressure (OECD Guideline 104):** The vapor pressure is determined by methods such as the dynamic method, static method, or effusion method, which measure the pressure exerted by the vapor in thermodynamic equilibrium with its condensed phases at a given temperature.
- **Water Solubility (OECD Guideline 105):** The column elution method or the flask method is used to determine the saturation mass concentration of the substance in water at a given temperature.

Toxicological Data Determination:

- **Acute Oral Toxicity (OECD Guideline 420, 423, or 425):** These guidelines describe methods to assess the short-term toxic effects of a substance after oral administration to animals. The Acute Toxic Class Method (OECD 423) or the Up-and-Down Procedure (OECD 425) are often preferred to reduce the number of animals used.[\[6\]](#)[\[7\]](#)
- **Acute Dermal Toxicity (OECD Guideline 402):** This test determines the toxic effects of a substance after a single, short-term dermal exposure.
- **Acute Inhalation Toxicity (OECD Guideline 403):** This guideline outlines the procedures for assessing the toxicity of a substance when inhaled by test animals for a short duration.

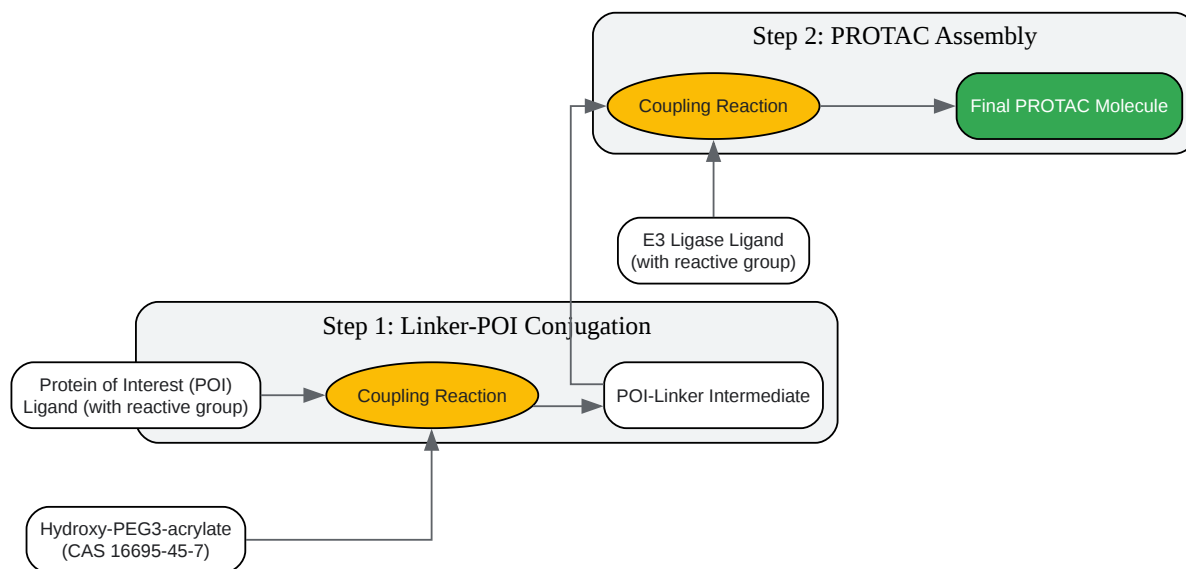
- Skin Irritation/Corrosion (OECD Guideline 404): This in vivo or in vitro test assesses the potential of a substance to cause reversible or irreversible skin damage.
- Eye Irritation/Corrosion (OECD Guideline 405): This test evaluates the potential of a substance to produce irritation or damage to the eye.
- Skin Sensitisation (OECD Guideline 429): The Local Lymph Node Assay (LLNA) is a common method to determine the potential of a substance to cause skin sensitization.

Mandatory Visualizations

Application in PROTAC Synthesis

2-[2-(2-hydroxyethoxy)ethoxy]ethyl acrylate (**Hydroxy-PEG3-acrylate**) is a key building block in the synthesis of PROTACs. Its bifunctional nature, possessing a polymerizable acrylate group and a hydroxyl group, allows for its incorporation as a flexible, hydrophilic linker connecting a target protein-binding ligand and an E3 ligase-recruiting ligand.

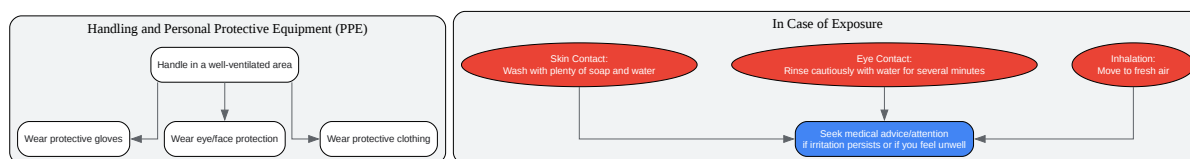
The following diagram illustrates a generalized workflow for the synthesis of a PROTAC molecule utilizing a PEG-based linker.



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Caption: Generalized workflow for the synthesis of a PROTAC molecule.

The following diagram illustrates the logical relationship of safety precautions when handling CAS 16695-45-7.



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Caption: Safety precautions and first aid for CAS 16695-45-7.

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